

Proper storage conditions for Streptomycin powder and solutions.

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Compound of Interest

Compound Name: Streptomycin B

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Application Notes and Protocols: Proper Storage of Streptomycin

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines and protocols for the proper storage of streptomycin powder and its reconstituted solutions to ensure its stability, potency, and reliability in research and development applications.

Introduction

Streptomycin, an aminoglycoside antibiotic derived from *Streptomyces griseus*, is widely used in cell culture to control bacterial contamination and in various research applications for its selective antibacterial properties.^{[1][2]} It functions by binding to the 30S subunit of the bacterial ribosome, which interferes with the initiation complex of protein synthesis and leads to misreading of mRNA.^{[2][3][4][5]} The stability of streptomycin is critical for reproducible experimental outcomes. Improper storage can lead to degradation, loss of potency, and potentially misleading results. This document outlines the optimal storage conditions for both streptomycin powder and its prepared solutions.

Storage Conditions for Streptomycin Powder

The solid, lyophilized form of streptomycin sulfate is relatively stable when stored correctly. Key factors for maintaining its long-term potency include temperature, humidity, and light exposure.

Data Presentation: Storage of Streptomycin Powder

Parameter	Recommended Condition	Rationale & Remarks	Shelf Life
Temperature	2°C to 8°C (Refrigerated)[2][3][6][7]	Prevents thermal degradation. Some sources may indicate storage at 20°C to 25°C (room temperature) is also acceptable.[8][9] Always refer to the manufacturer's specific recommendations.	Up to 36 months[2]
Humidity	Dry, in a tightly sealed container[6]	Streptomycin powder is hygroscopic and can absorb moisture from the air, which may lead to degradation.[1][10]	N/A
Light	Protected from light (e.g., in an amber vial or dark container)[2][11][12]	Exposure to light can cause degradation and discoloration of the powder and its solutions.[13]	N/A

Reconstitution and Storage of Streptomycin Solutions

Once reconstituted, streptomycin solutions are more susceptible to degradation. The storage conditions for these solutions are critical for preserving their antibacterial activity.

Data Presentation: Storage of Reconstituted Streptomycin Solutions

Storage Temperature	Stability/Duration	Recommended Use
-80°C	Up to 6 months[14]	Long-term storage of stock solutions.
-30°C to -10°C	Stable for extended periods (e.g., up to 1 year)[3][15]	Long-term storage of stock solutions. Aliquoting is highly recommended to avoid repeated freeze-thaw cycles. [4][5][16][17]
2°C to 8°C	24 hours to 1 month	Short-term storage of working solutions. Stability can vary based on the specific formulation and concentration.
Room Temperature (20°C to 25°C)	Up to 1 week (protected from light)[8]	Not generally recommended for long-term storage. Suitable for immediate use after preparation.
37°C	Stable for approximately 3 days[3][12]	Relevant for cell culture applications where the antibiotic is in media at physiological temperatures.

Experimental Protocols

Protocol for Reconstitution of Streptomycin Powder

This protocol describes the preparation of a sterile stock solution of streptomycin sulfate.

Materials:

- Streptomycin sulfate powder
- Sterile, deionized, or Milli-Q water
- Sterile conical tube or vial

- Sterile 0.22 µm syringe filter
- Sterile syringe
- Laminar flow hood or other aseptic environment

Procedure:

- Preparation: Perform all steps under aseptic conditions in a laminar flow hood.
- Weighing: Accurately weigh the desired amount of streptomycin sulfate powder. For a 50 mg/mL stock solution, weigh 500 mg of streptomycin.[4]
- Dissolving: Transfer the powder to a sterile conical tube. Add a portion of the sterile water (e.g., 9 mL for a final volume of 10 mL) to the tube.[4]
- Mixing: Gently swirl or vortex the tube until the powder is completely dissolved.[4]
- Volume Adjustment: Adjust the final volume to the desired concentration with sterile water. For a 10 mL final volume, add water up to the 10 mL mark.
- Sterile Filtration: Draw the reconstituted solution into a sterile syringe. Attach a sterile 0.22 µm syringe filter to the syringe.[2][15][18]
- Aliquoting: Dispense the sterile-filtered solution into sterile, light-protected microcentrifuge tubes or cryovials in appropriate volumes for your experiments to avoid repeated freeze-thaw cycles.[4][5]
- Storage: Label the aliquots clearly with the name of the antibiotic, concentration, and date of preparation. Store at -20°C or -80°C for long-term storage.[4][14][15]

Protocol for Assessing Streptomycin Stability

This protocol provides a general method for determining the stability of a streptomycin solution under specific storage conditions.

Materials:

- Streptomycin solution of known concentration
- Sterile culture medium or buffer (e.g., PBS)
- Susceptible bacterial strain (e.g., E. coli)
- Bacterial growth medium (e.g., LB agar plates)
- Incubator
- Spectrophotometer
- Sterile tubes and pipettes

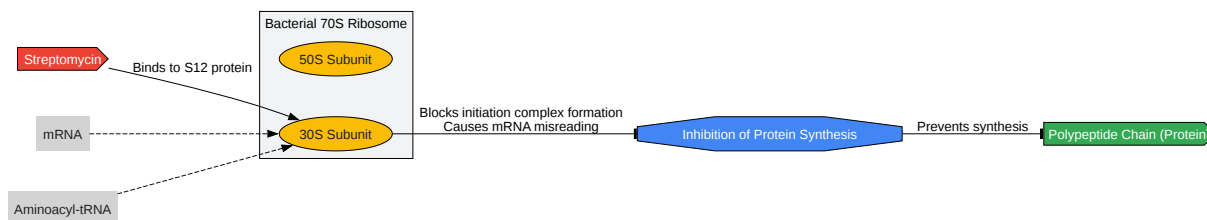
Procedure:

- Sample Preparation: Prepare several aliquots of the streptomycin solution to be tested.
- Storage Conditions: Store the aliquots under the desired conditions to be tested (e.g., different temperatures, light exposures).
- Time Points: At designated time points (e.g., 0, 1, 3, 7, 14, and 30 days), remove an aliquot from each storage condition.
- Bioassay (Disk Diffusion Method):
 - Prepare a lawn of the susceptible bacteria on an agar plate.
 - Impregnate sterile paper disks with a known volume of the stored streptomycin solution from each time point.
 - Place the disks on the bacterial lawn.
 - Incubate the plates overnight at 37°C.
 - Measure the diameter of the zone of inhibition around each disk. A decrease in the zone size over time indicates a loss of antibacterial activity.
- Spectrophotometric Analysis (Minimum Inhibitory Concentration - MIC):

- Perform a serial dilution of the stored streptomycin solution in a 96-well plate containing bacterial culture.
- Incubate the plate overnight at 37°C.
- Determine the MIC by observing the lowest concentration of streptomycin that inhibits visible bacterial growth. An increase in the MIC over time indicates degradation.
- Data Analysis: Compare the results from the different time points and storage conditions to the initial (time 0) sample to determine the stability of the streptomycin solution.

Visualizations

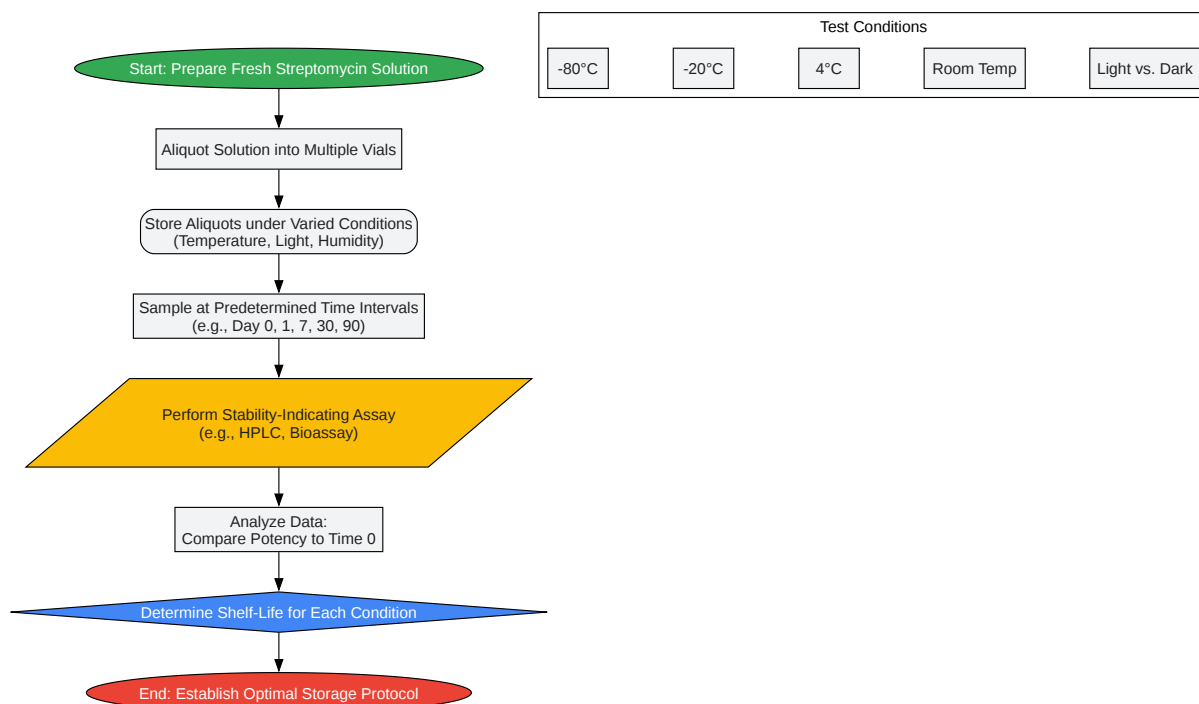
Mechanism of Action of Streptomycin



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Caption: Mechanism of Streptomycin Action on Bacterial Ribosomes.

Workflow for Determining Optimal Storage Conditions



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Caption: Workflow for Streptomycin Stability Testing.

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